

comparative study of santalol from different Santalum species

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Compound of Interest

Compound Name: SANTALOL

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A Comparative Guide to **Santalol** from Different Santalum Species for Researchers and Drug Development Professionals.

This guide provides a comparative analysis of **santalol**, the primary active sesquiterpene alcohol in sandalwood oil, derived from various Santalum species. The data presented herein is intended to assist researchers, scientists, and drug development professionals in understanding the chemical variability and therapeutic potential of **santalol** from different botanical sources.

Santalol Composition in Santalum Species

The therapeutic and aromatic qualities of sandalwood oil are largely attributed to its main constituents, α -**santalol** and β -**santalol**. The ratio and concentration of these isomers vary significantly among different Santalum species, influencing the oil's biological activity and commercial value. The table below summarizes the typical percentage composition of α -**santalol** and β -**santalol** in several prominent Santalum species.

Santalum Species	Common Name	α -Santalol (%)	β -Santalol (%)
Santalum album	East Indian Sandalwood	41–55	16–24
Santalum spicatum	Australian Sandalwood	15–25	5–20
Santalum austrocaledonicum	New Caledonian Sandalwood	48–49	20–22
Santalum paniculatum	Hawaiian Sandalwood	34.5–40.4	11.0–16.2
Santalum yasi	Fijian Sandalwood	37–39	26–28

Biological Activities of Santalol

Santalol exhibits a range of pharmacological activities, with α -**santalol** being the more extensively studied isomer. The biological effects of sandalwood oil are directly linked to its **santalol** content, with higher concentrations generally correlating with stronger therapeutic potential.

Biological Activity	Key Findings	Predominantly Attributed to
Anticancer	Induces apoptosis and cell cycle arrest in various cancer cell lines, including skin, breast, and prostate cancer.	α -santalol
Anti-inflammatory	Suppresses the production of pro-inflammatory cytokines and chemokines.	α -santalol and β -santalol
Antimicrobial	Exhibits activity against a range of bacteria and fungi.	α -santalol and β -santalol
Neuroleptic	Shows sedative and anxiolytic-like effects.	α -santalol

Experimental Protocols

Extraction of Sandalwood Oil

The extraction of **santalol**-rich essential oil from the heartwood of *Santalum* species is a critical step that can influence the final chemical profile of the oil.

A common and effective method for extracting sandalwood oil.

- **Material Preparation:** The heartwood is chipped or ground into a fine powder to increase the surface area for efficient extraction.
- **Apparatus:** A steam distillation unit, typically a Clevenger-type apparatus, is used.
- **Process:**
 - The powdered sandalwood is placed in the distillation flask.
 - Steam is passed through the plant material, causing the volatile essential oils to vaporize.
 - The steam and oil vapor mixture is then passed through a condenser, which cools the vapor back into a liquid.
 - The essential oil, being immiscible with water, separates and is collected.
- **Parameters:**
 - **Distillation Time:** Can range from 20 to 100 hours, depending on the scale and desired yield.
 - **Temperature:** Controlled to maintain a steady flow of steam, typically around 100°C.

An alternative method that can yield a higher quantity of oil, though it may also extract non-volatile compounds.

- **Material Preparation:** Finely ground heartwood powder is used.
- **Apparatus:** A Soxhlet extractor is commonly employed.

- Process:
 - The sandalwood powder is placed in a thimble within the Soxhlet apparatus.
 - A solvent (e.g., hexane, ethanol, or methanol) is heated in a flask, and the vapor rises to a condenser.
 - The condensed solvent drips into the thimble, extracting the essential oil from the wood powder.
 - Once the thimble is full, the solvent-oil mixture is siphoned back into the flask.
 - This process is repeated multiple times.
 - The solvent is then removed from the extract, typically using a rotary evaporator, to yield the essential oil.
- Parameters:
 - Solvent-to-Solid Ratio: Varies depending on the solvent and apparatus, but a common starting point is 10:1 (mL of solvent to g of wood).
 - Extraction Time: Typically ranges from 6 to 24 hours.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Santalol

GC-MS is the standard analytical technique for quantifying the chemical composition of sandalwood oil.

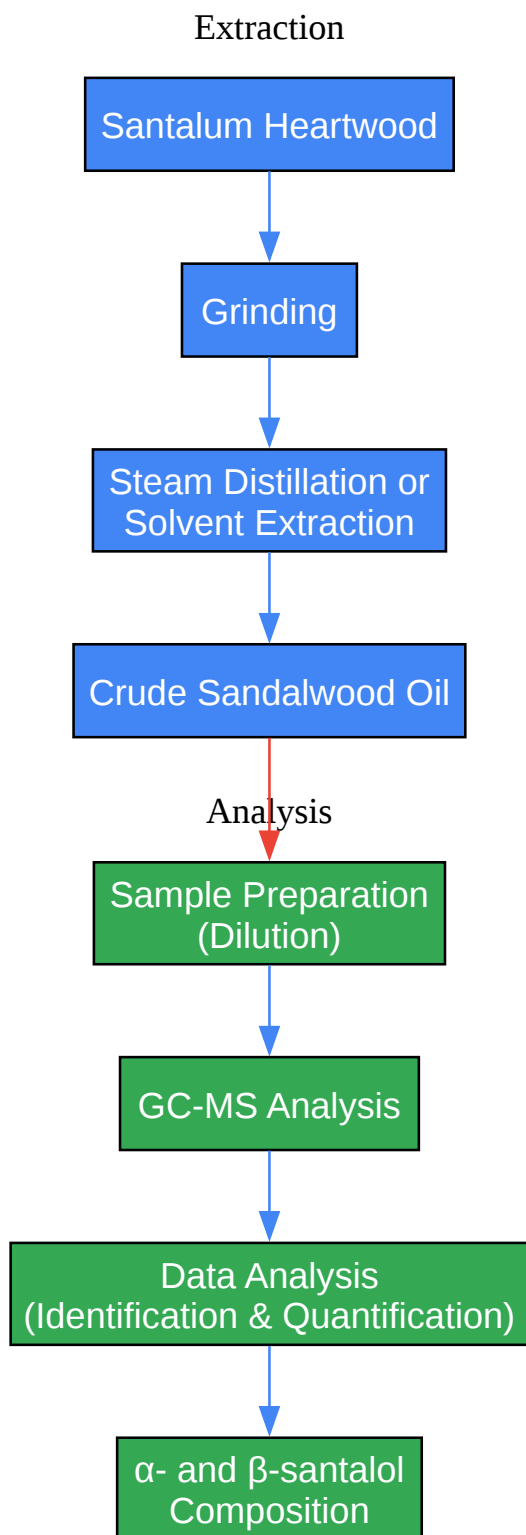
- Sample Preparation: The essential oil is diluted in a suitable solvent (e.g., hexane or dichloromethane) to an appropriate concentration.
- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Typical GC-MS Parameters:

- Column: A non-polar capillary column, such as a DB-5MS or HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness), is commonly used.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: Typically set around 250°C.
- Injection Volume: 1 µL.
- Split Ratio: A split ratio of 1:50 or 1:100 is often used to prevent column overload.
- Oven Temperature Program: A temperature gradient is employed to separate the different components of the oil. A typical program might be:
 - Initial temperature of 60°C, hold for 2 minutes.
 - Ramp up to 240°C at a rate of 3-5°C/minute.
 - Hold at 240°C for 5-10 minutes.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scanning from m/z 40 to 500.
 - Ion Source Temperature: Typically around 230°C.
- Data Analysis: The identification of α -**santalol** and β -**santalol** is achieved by comparing their retention times and mass spectra with those of known standards and reference libraries (e.g., NIST). Quantification is performed by integrating the peak areas of the respective compounds.

Signaling Pathways and Experimental Workflows

Experimental Workflow for Santalol Analysis

The following diagram illustrates a typical workflow for the extraction and analysis of **santalol** from Santalum species.

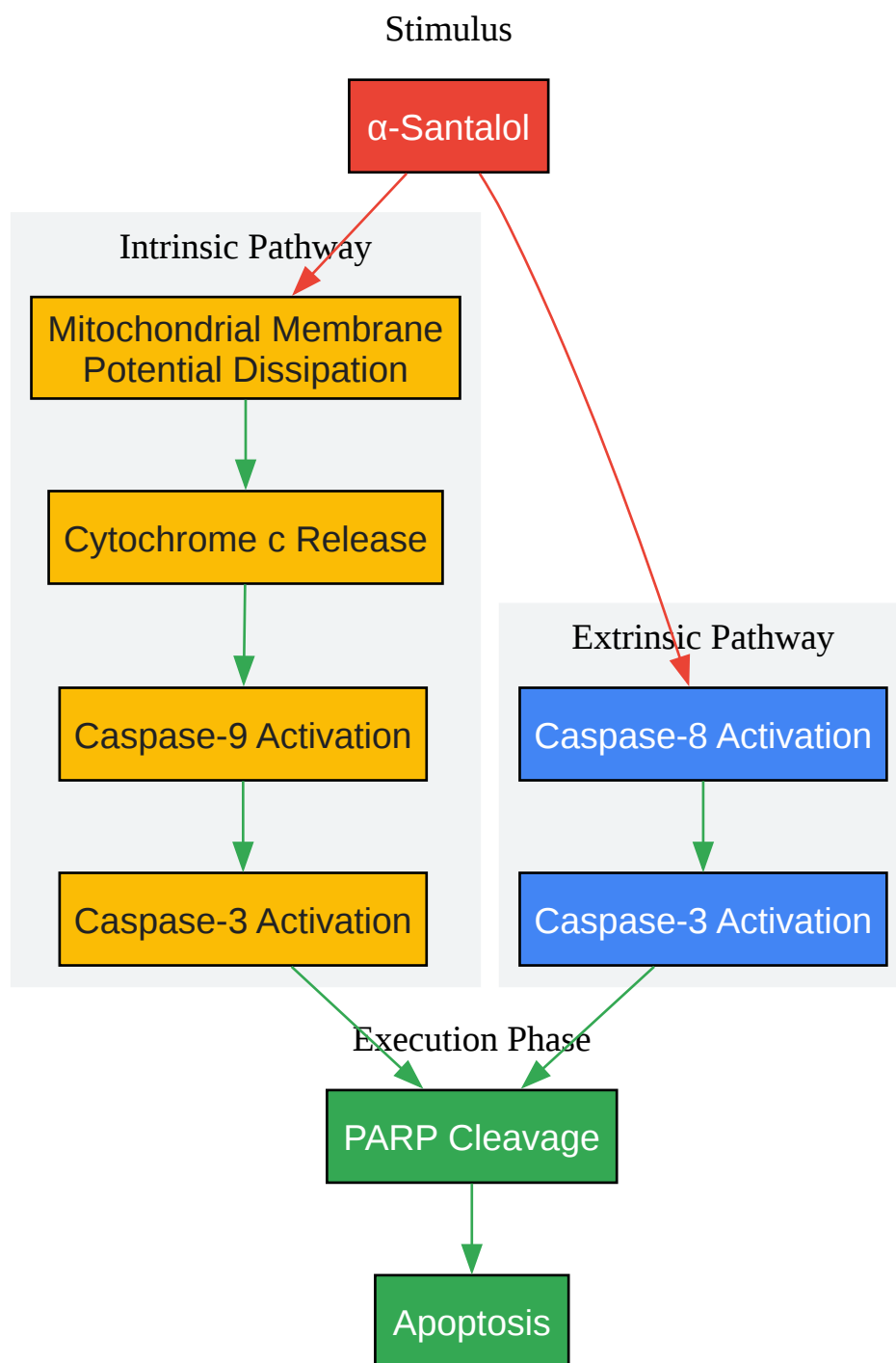


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Caption: Workflow for **Santalol** Extraction and Analysis.

Anticancer Signaling Pathway of α -Santalol

α -**Santalol** has been shown to induce apoptosis (programmed cell death) in cancer cells through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways. This diagram illustrates the key events in α -**santalol**-induced apoptosis.

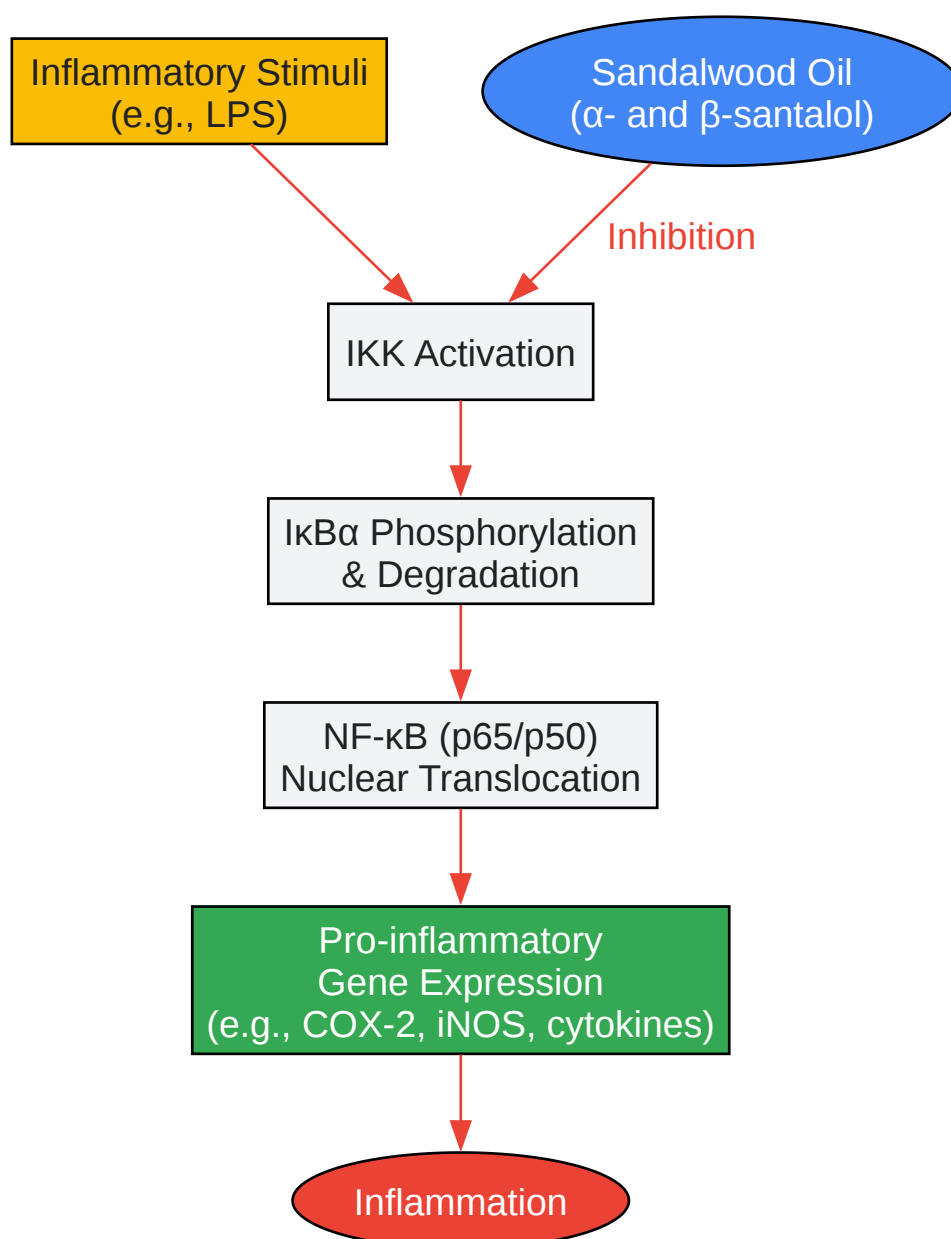


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Caption: α -**Santalol** Induced Apoptosis Pathway.

Anti-inflammatory Signaling Pathway of Sandalwood Oil

Sandalwood oil has been demonstrated to exert anti-inflammatory effects by inhibiting the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central regulator of inflammation.

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Caption: Inhibition of NF- κ B Pathway by Sandalwood Oil.

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